

Application Note: Microstructural Analysis of Bismuth-Lead Alloys using SEM and EDS

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Compound of Interest

Compound Name: *Bismuth;lead*

Cat. No.: *B1232942*

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Introduction

Bismuth-lead (Bi-Pb) alloys are of significant interest in various industrial applications, including as lead-free solders and as coolants in nuclear reactors. The microstructure of these alloys dictates their mechanical and physical properties. This application note details the use of Scanning Electron Microscopy (SEM) for imaging the microstructure and Energy-Dispersive X-ray Spectroscopy (EDS) for elemental analysis and phase identification of Bi-Pb alloys.

Application

SEM with EDS is a powerful combination of techniques for the characterization of Bi-Pb alloy microstructures.^{[1][2]}

- **High-Resolution Imaging:** SEM provides high-resolution images that reveal key microstructural features such as grain boundaries, phase distribution, and morphology.^[1]
- **Elemental Analysis:** EDS allows for the qualitative and quantitative determination of the elemental composition of the different phases within the alloy.^{[1][2]}
- **Phase Identification:** By correlating the imaging from SEM with the elemental data from EDS, distinct phases within the Bi-Pb alloy can be identified and characterized.^[3]

Microstructure of Bismuth-Lead Alloys

The Bi-Pb system is characterized by a eutectic point at approximately 55.5 atomic % bismuth. [4] The resulting microstructure typically consists of distinct phases:

- β -phase: A lead-rich solid solution. In the lead-bismuth eutectic, this corresponds to the intermetallic compound Pb_7Bi_3 . [3]
- γ -phase: A bismuth-rich solid solution. [3]

The morphology and distribution of these phases are influenced by the alloy's composition and its thermal history, such as the cooling rate during solidification. [3] In eutectic and near-eutectic alloys, a lamellar or fishbone-like microstructure of the β and γ phases is often observed. [3]

Quantitative Data Presentation

The following tables represent typical quantitative data obtained from EDS analysis of a near-eutectic Bi-Pb alloy.

Table 1: Elemental Composition of Observed Phases

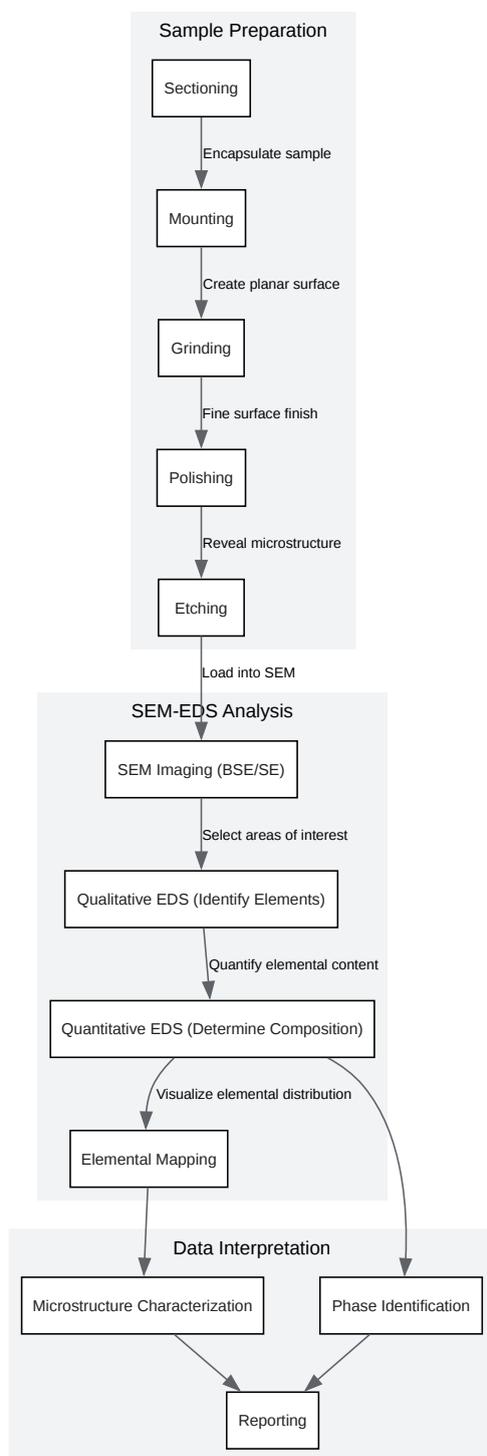
Phase Identification	Lead (Pb) wt.%	Bismuth (Bi) wt.%
β -phase (Darker region in BSE)	~57	~43
γ -phase (Lighter region in BSE)	~1	~99

Table 2: Overall Alloy Composition from Area Scan

Element	Weight %	Atomic %
Lead (Pb)	45.2	44.5
Bismuth (Bi)	54.8	55.5

Experimental Workflow Diagram

Experimental Workflow for SEM-EDS Analysis of Bi-Pb Alloys



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Caption: Workflow for Bi-Pb alloy analysis.

Protocols

Metallographic Sample Preparation of Bismuth-Lead Alloys

Due to the soft nature of Bi-Pb alloys, careful preparation is crucial to avoid introducing artifacts such as surface deformation and scratching.[5][6]

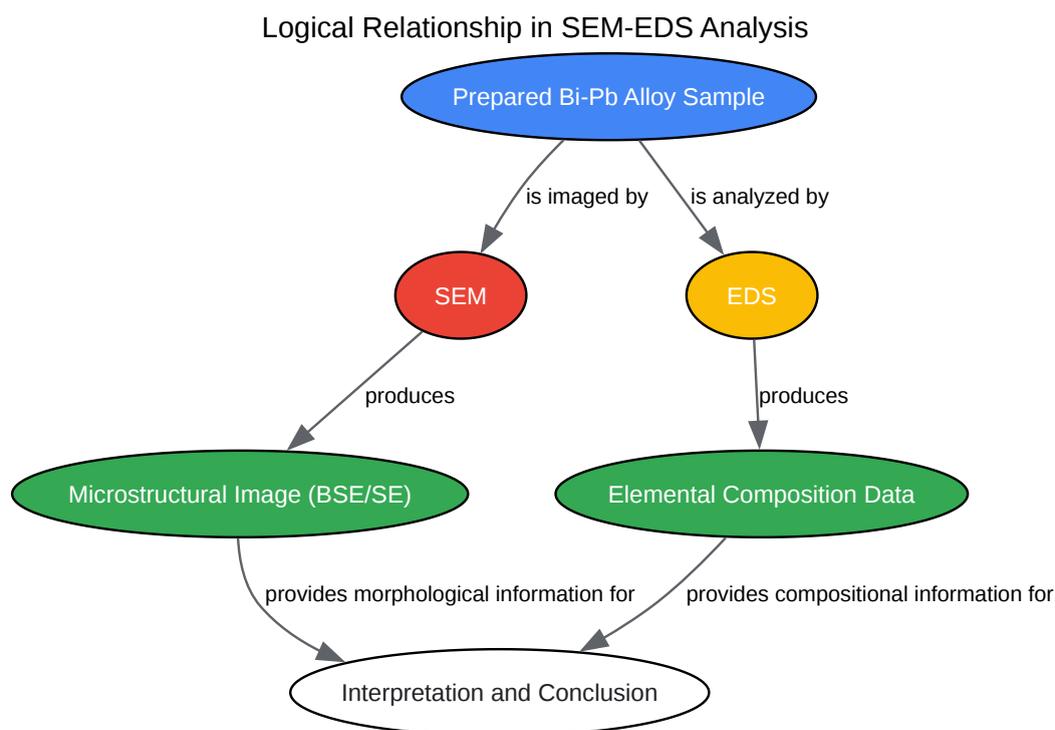
- Sectioning: Cut the alloy to the desired size using a low-speed diamond saw with a coolant to minimize thermal damage.[6]
- Mounting: Mount the sample in a cold-setting epoxy resin, such as "Araldite," to avoid any heat-induced changes to the microstructure.[7]
- Grinding:
 - Begin with 320- or 400-grit silicon carbide paper, using water as a lubricant, to achieve a planar surface.[5][8]
 - Proceed with sequential grinding using 600, 1000, 1500, and finally 2000-grit silicon carbide papers.[8] For the finer grits, ethanol can be used as a lubricant.[8]
 - After each grinding step, the sample should be rotated 90 degrees.[8]
- Polishing:
 - Rough polishing can be performed using a 3- μm diamond paste on a billiard cloth.[7]
 - Fine polishing is then carried out with a 0.25- μm diamond paste on a microcloth.[7]
 - A final polish with 0.05 μm alumina or colloidal silica can be used to achieve a mirror-like finish.
- Etching:
 - To reveal the microstructure, immerse or swab the polished surface with an appropriate etchant.

- A suitable etchant for Bi-Pb alloys is a mixture of 50 ml lactic acid, 30 ml nitric acid, and 20 ml of 30% hydrogen peroxide.[7]
- Another effective etchant is a mixture of glacial acetic acid and 30% hydrogen peroxide.[5]
- Etching time is typically a few seconds. The sample should be rinsed thoroughly with water and then alcohol before drying.[5]

SEM and EDS Analysis Protocol

- Sample Loading: Securely mount the prepared sample on an SEM stub using conductive carbon tape or paint.
- System Evacuation: Load the sample into the SEM chamber and allow the system to pump down to the required vacuum level.
- SEM Imaging:
 - Set the accelerating voltage, typically between 15-20 kV for EDS analysis of heavy elements like Pb and Bi.
 - Obtain a clear image of the microstructure using both Secondary Electron (SE) and Backscattered Electron (BSE) detectors. BSE imaging is particularly useful as the contrast is sensitive to atomic number, allowing for easy differentiation between the Pb-rich (darker) and Bi-rich (lighter) phases.
- EDS Analysis:
 - Qualitative Analysis: Acquire an EDS spectrum from a representative area of the sample to identify the elements present.
 - Quantitative Analysis: Perform spot analysis on the different phases identified in the BSE image to determine their elemental composition. Also, perform an area scan to determine the overall composition of the alloy.
 - Elemental Mapping: Acquire elemental maps for Pb and Bi to visualize the spatial distribution of each element and to confirm the phase identification.

Logical Relationship of Analysis



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Caption: Interplay of SEM, EDS, and data.

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